

Methyl 3-(benzyloxy)-5-hydroxybenzoate chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3-(benzyloxy)-5-hydroxybenzoate

Cat. No.: B041502

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An In-depth Technical Guide to Methyl 3-(benzyloxy)-5-hydroxybenzoate

This technical guide provides a comprehensive overview of the chemical structure, properties, and potential applications of **Methyl 3-(benzyloxy)-5-hydroxybenzoate**, a benzoate ester with potential relevance in pharmaceutical and chemical research. This document is intended for researchers, scientists, and professionals in drug development seeking detailed information on this compound.

Chemical Structure and Properties

Methyl 3-(benzyloxy)-5-hydroxybenzoate is an organic compound with a molecular structure featuring a benzene ring substituted with a methoxycarbonyl group, a hydroxyl group, and a benzyloxy group.

Chemical Structure:

Table 1: Chemical and Physical Properties of **Methyl 3-(benzyloxy)-5-hydroxybenzoate** and Related Compounds

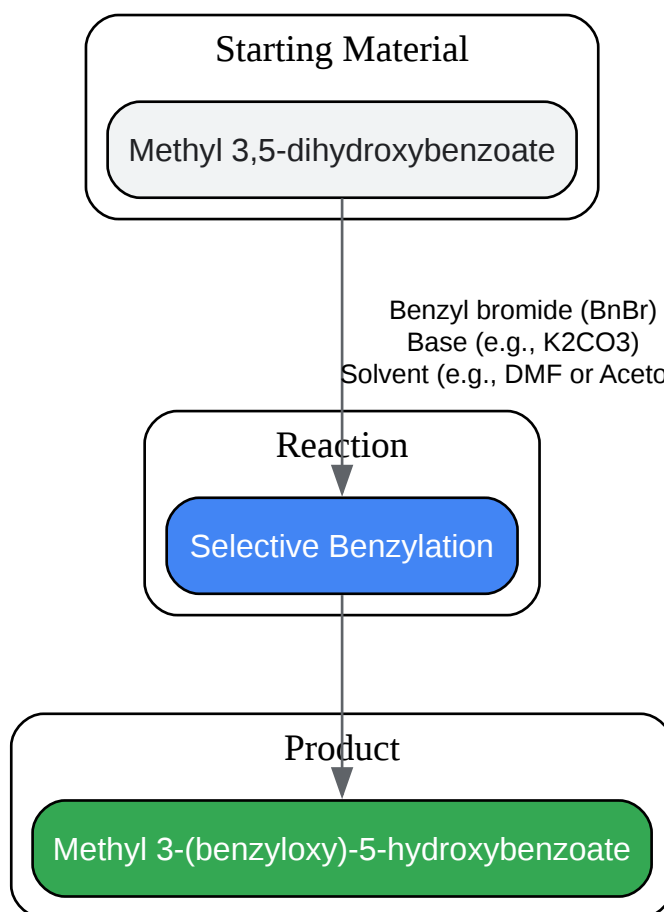
Property	Value for Methyl 3-(benzyloxy)-5-hydroxybenzoate	Value for Related Compounds
Molecular Formula	C15H14O4[1]	-
Molecular Weight	258.28 g/mol [1]	-
IUPAC Name	methyl 3-(benzyloxy)-5-hydroxybenzoate[1]	-
CAS Number	54915-31-0[1]	-
Melting Point	Not available	70-72 °C (for Methyl 3-hydroxybenzoate)[2]
Boiling Point	Not available	280-281 °C at 709 mmHg (for Methyl 3-hydroxybenzoate)[2]
Solubility	Not available	Soluble in chloroform, dimethyl sulfoxide, ethanol, and methanol (for Methyl 3-hydroxybenzoate)

Note: Experimental data for the melting point, boiling point, and solubility of **Methyl 3-(benzyloxy)-5-hydroxybenzoate** are not readily available in the reviewed literature. The data for the related compound, Methyl 3-hydroxybenzoate, is provided for reference.

Synthesis

A detailed experimental protocol for the synthesis of **Methyl 3-(benzyloxy)-5-hydroxybenzoate** is not explicitly available in the scientific literature. However, a plausible synthetic route can be adapted from the synthesis of structurally similar compounds, such as 3-(propargyloxy)-5-benzyloxy-benzoic acid methyl ester. The key step would involve the selective benzylation of one of the hydroxyl groups of a dihydroxybenzoate precursor.

Hypothetical Synthetic Workflow:



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Caption: Hypothetical synthesis of **Methyl 3-(benzyloxy)-5-hydroxybenzoate**.

Detailed Experimental Protocol (Adapted from a related synthesis):

This protocol is adapted from the synthesis of a similar compound and should be optimized for the synthesis of **Methyl 3-(benzyloxy)-5-hydroxybenzoate**.

Materials:

- Methyl 3,5-dihydroxybenzoate
- Benzyl bromide
- Potassium carbonate (anhydrous)

- N,N-Dimethylformamide (DMF, anhydrous)
- Ethyl acetate
- Hexane
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous sodium sulfate

Procedure:

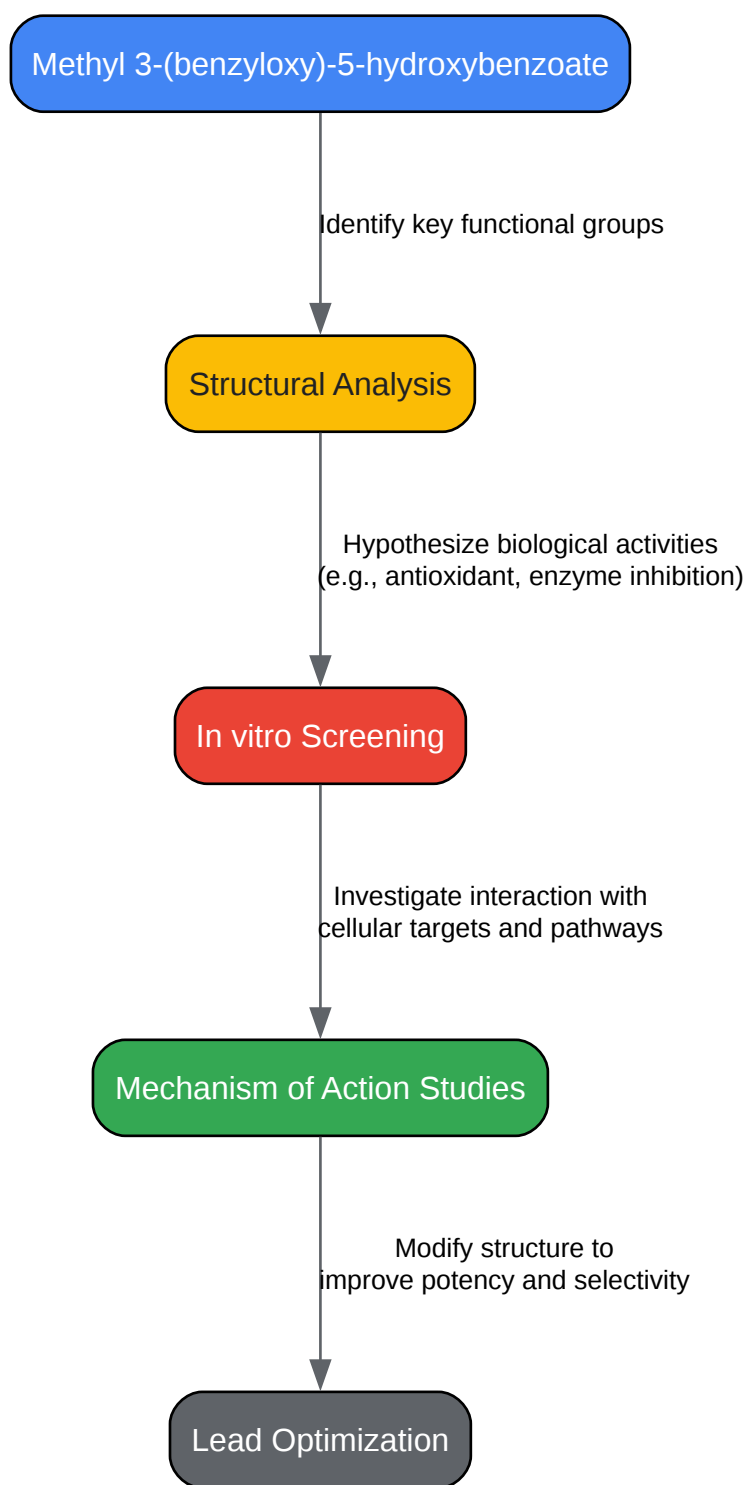
- To a solution of Methyl 3,5-dihydroxybenzoate in anhydrous DMF, add anhydrous potassium carbonate.
- Stir the suspension at room temperature under an inert atmosphere (e.g., nitrogen or argon).
- Add benzyl bromide dropwise to the reaction mixture.
- Heat the reaction mixture and monitor the progress by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and filter to remove inorganic salts.
- Concentrate the filtrate under reduced pressure to remove the solvent.
- Dissolve the residue in ethyl acetate and wash sequentially with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate) to obtain pure **Methyl 3-(benzyloxy)-5-hydroxybenzoate**.

Potential Applications in Drug Development

While specific biological activities of **Methyl 3-(benzyloxy)-5-hydroxybenzoate** are not extensively documented, its structural motifs suggest potential areas of interest for drug discovery and development. Derivatives of hydroxybenzoic acid are known to exhibit a range of biological activities, including antioxidant and antimicrobial properties.

The presence of the benzyloxy group increases the lipophilicity of the molecule compared to its dihydroxy precursor, which may influence its pharmacokinetic properties, such as cell membrane permeability and bioavailability.

Potential Logical Pathway for Investigation:



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Caption: A logical workflow for investigating the therapeutic potential.

Conclusion

Methyl 3-(benzyloxy)-5-hydroxybenzoate is a chemical compound with a well-defined structure. While specific experimental data on its physical properties and biological activities are currently limited in the public domain, its structural similarity to other biologically active benzoate derivatives suggests it may be a valuable intermediate for the synthesis of more complex molecules in the field of pharmaceutical research. Further investigation is warranted to fully characterize its physicochemical properties, develop optimized synthetic protocols, and explore its potential therapeutic applications.

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References

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- 2. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Methyl 3-(benzyloxy)-5-hydroxybenzoate chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b041502#methyl-3-benzyloxy-5-hydroxybenzoate-chemical-structure-and-properties\]](https://www.benchchem.com/product/b041502#methyl-3-benzyloxy-5-hydroxybenzoate-chemical-structure-and-properties)

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